



# Application Notes and Protocols for MM-589 in Cell Culture Assays

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## Introduction

MM-589 is a potent, cell-permeable, macrocyclic peptidomimetic inhibitor that specifically targets the protein-protein interaction between WD repeat domain 5 (WDR5) and mixed-lineage leukemia (MLL).[1][2][3][4] MLL1 (also known as KMT2A) is a histone methyltransferase that plays a critical role in regulating gene expression through the methylation of histone H3 at lysine 4 (H3K4). The interaction with WDR5 is essential for MLL1's enzymatic activity.[1][3] In certain types of acute leukemia, chromosomal translocations involving the MLL1 gene lead to the production of oncogenic fusion proteins that drive leukemogenesis.[1][3] By binding to WDR5 with high affinity, MM-589 effectively blocks the WDR5-MLL interaction, leading to the inhibition of MLL1 methyltransferase activity, suppression of target gene expression (such as HOXA9 and MEIS1), and selective inhibition of cell growth in leukemia cells harboring MLL translocations.[5][6][7]

These application notes provide detailed protocols for utilizing MM-589 in various cell culture-based assays to assess its biological activity and mechanism of action.

## **Data Presentation: Quantitative Activity of MM-589**

The following table summarizes the reported inhibitory concentrations (IC<sub>50</sub>) and binding affinities of MM-589 from biochemical and cellular assays.

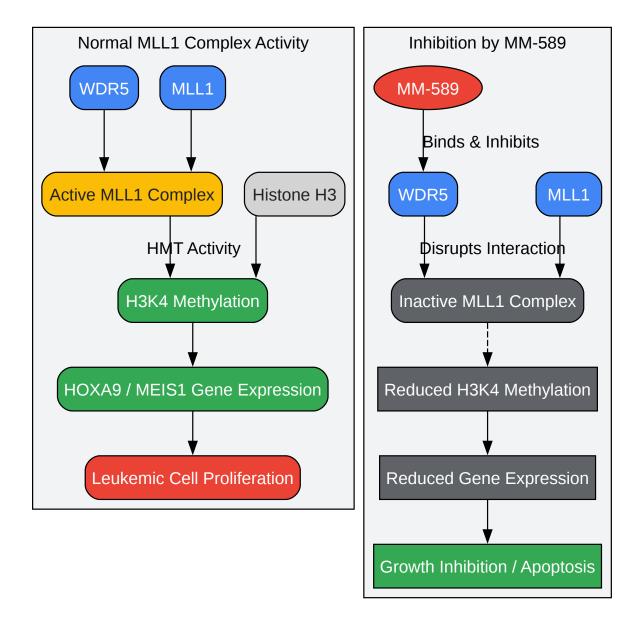


Parameter	Target/Cell Line	IC₅₀ / Kı Value	Reference
Binding Affinity	WDR5 Protein	0.90 nM (IC50)	[2][3]
WDR5 Protein	< 1 nM (K <sub>i</sub> )	[3]	
Enzyme Inhibition	MLL H3K4 Methyltransferase (HMT) Activity	12.7 nM (IC50)	[2][3][4]
Cell Growth Inhibition	MOLM-13 (Human AML, MLL-AF9)	0.21 μM (IC50)	[3]
MV4-11 (Human AML, MLL-AF4)	0.25 μM (IC₅o)	[3]	
HL-60 (Human AML, MLL-WT)	8.6 μM (IC50)	[3]	_

# **Signaling Pathway and Experimental Workflow**

The diagrams below illustrate the mechanism of action of MM-589 and a general workflow for its evaluation in cell culture.

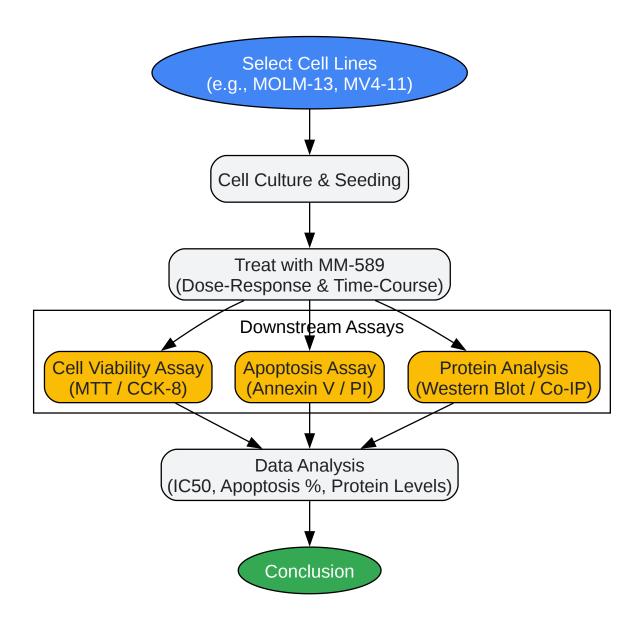




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Caption: Mechanism of action of MM-589.





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